

Proper Disposal of ABBV-744: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ABBV-744

Cat. No.: B605083

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This document provides essential safety and logistical information for the proper disposal of **ABBV-744**, a BDII-selective BET bromodomain inhibitor. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting, minimizing risks to personnel and the environment.

Safety and Handling Precautions

ABBV-744 is a chemical compound intended for research use only. It is crucial to adhere to standard laboratory safety protocols when handling this substance. The Safety Data Sheet (SDS) indicates that **ABBV-744** is harmful if swallowed, causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation.

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves should be worn at all times.
- **Eye Protection:** Safety glasses or goggles are mandatory.
- **Lab Coat:** A lab coat should be worn to protect from skin contact.
- **Respiratory Protection:** If handling the solid form and creating dust is possible, a NIOSH-approved respirator is recommended.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid prolonged or repeated exposure.
- Keep away from sources of ignition and take precautionary measures against static discharge.
- Ensure the container is tightly closed when not in use.

Quantitative Data

Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₀ FN ₃ O ₄	[1]
Molecular Weight	491.55 g/mol	[1]
CAS Number	2138861-99-9	[1]
Appearance	Solid	[2]
Solubility	DMSO: 94 mg/mL (191.22 mM)[1], 100 mg/mL (203.44 mM)[2], 98 mg/mL (199.36 mM)[3], 30 mg/mL[4] Water: Insoluble[1] Ethanol: Insoluble[1] DMF: 30 mg/ml[4] DMSO:PBS (pH 7.2) (1:3): 0.25 mg/ml[4]	
Storage (Lyophilized)	Store at -20°C, keep desiccated. Stable for 36 months.	[1][4]
Storage (In Solution)	Store at -20°C and use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze/thaw cycles.[1] In solvent: -80°C, 6 months; -20°C, 1 month (stored under nitrogen).[2]	

Disposal Procedures

The disposal of **ABBV-744** and its containers must be conducted in accordance with all applicable local, state, and federal regulations.

Step 1: Waste Identification and Segregation

- All materials contaminated with **ABBV-744**, including unused product, empty containers, and disposable labware (e.g., pipette tips, tubes), should be considered chemical waste.
- Segregate this waste from other laboratory waste streams.

Step 2: Waste Collection

- Collect solid waste in a designated, properly labeled, and sealed container.
- Collect liquid waste (e.g., solutions in DMSO) in a separate, compatible, and clearly labeled waste container.

Step 3: Labeling

- The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "N-ethyl-4-[2-(4-fluoro-2,6-dimethylphenoxy)-5-(1-hydroxy-1-methylethyl)phenyl]-6,7-dihydro-6-methyl-7-oxo-1H-pyrrolo[2,3-c]pyridine-2-carboxamide" or "**ABBV-744**".
- The label should also include the primary hazards: "Harmful," "Irritant."

Step 4: Storage of Waste

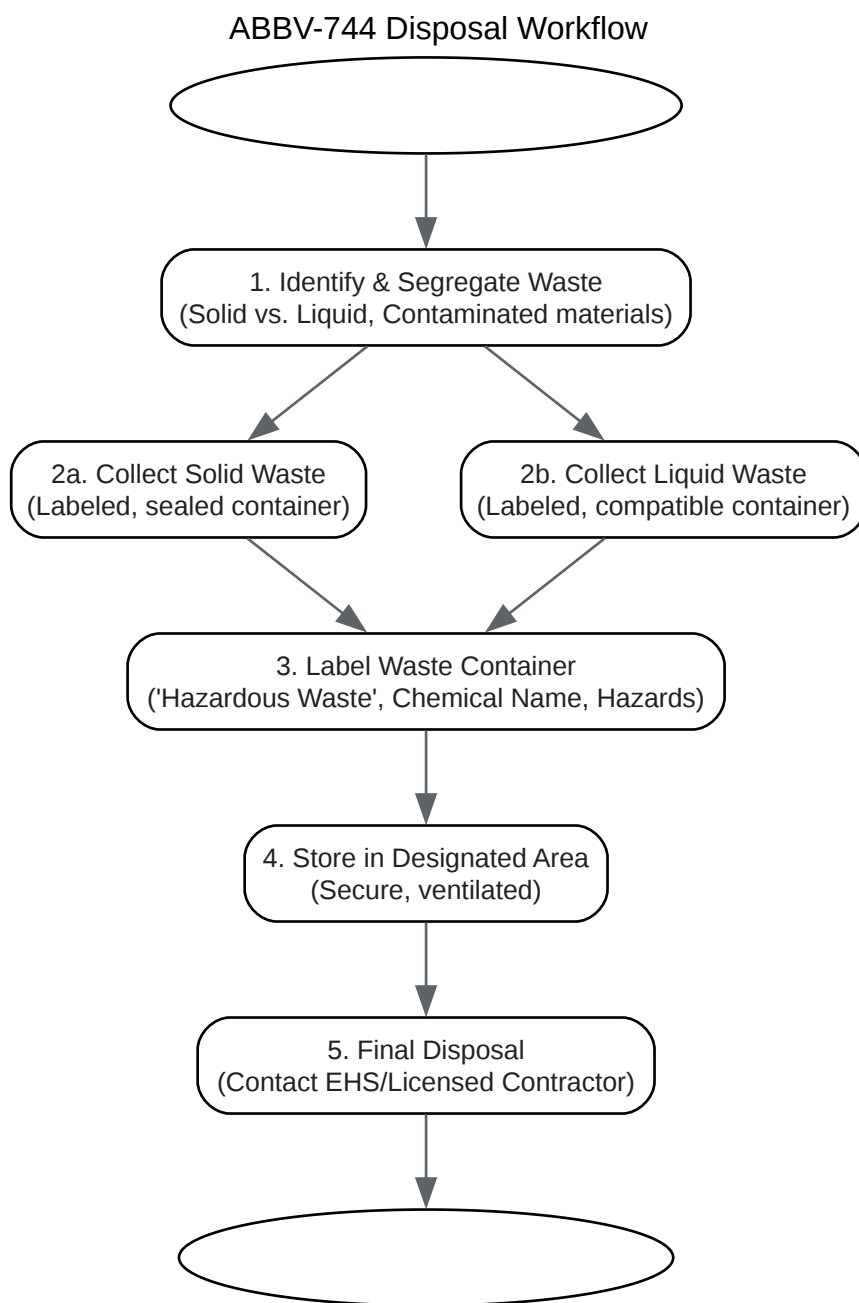
- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area should be secure, well-ventilated, and away from incompatible materials.

Step 5: Final Disposal

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

- Do not dispose of **ABBV-744** down the drain or in the regular trash.

Experimental Workflow for Disposal



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Caption: Logical workflow for the proper disposal of **ABBV-744**.

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